

# Introduction: Navigating the Data Gap for 2-Phenoxyethyl (benzyloxy)acetate

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## Compound of Interest

Compound Name:	2-Phenoxyethyl (benzyloxy)acetate
CAS No.:	60359-64-0
Cat. No.:	B14607760

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In the fields of pharmaceutical development and advanced chemical synthesis, a comprehensive understanding of a compound's solubility is a cornerstone of process design, formulation, and purification. This guide focuses on **2-Phenoxyethyl (benzyloxy)acetate**, a molecule with potential applications where its solubility characteristics are paramount. A diligent search of the public scientific literature reveals a notable absence of empirical solubility data for this specific compound.

This guide, therefore, adopts a first-principles approach. Instead of merely presenting data, we will provide researchers, scientists, and drug development professionals with a robust framework for understanding, predicting, and, most importantly, experimentally determining the solubility of **2-Phenoxyethyl (benzyloxy)acetate**. We will achieve this by dissecting its molecular structure, analyzing its constituent functional motifs, and drawing reasoned inferences from structurally analogous compounds. The centerpiece of this guide is a detailed, field-proven experimental protocol for generating reliable solubility data, ensuring that you can move forward with your research and development objectives on a foundation of solid evidence.

# Molecular Structure and Physicochemical Properties: A Predictive Analysis

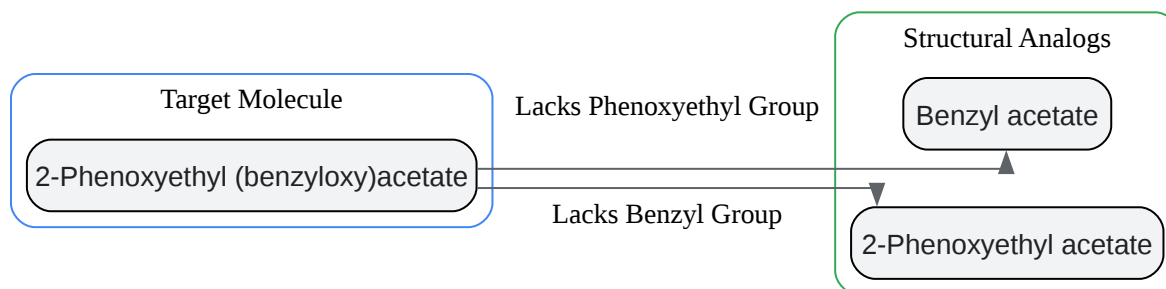
The solubility behavior of a molecule is intrinsically linked to its structure, polarity, and capacity for intermolecular interactions. **2-Phenoxyethyl (benzyloxy)acetate** is a complex ester possessing several key functional groups that dictate its interaction with various solvents.

Core Structural Features:

- **Ester Group (-COO-)**: This polar functional group contains hydrogen bond acceptors (the oxygen atoms) but no donors. It contributes to the molecule's overall polarity.
- **Ether Linkage (-O-)**: The phenoxy and benzyloxy moieties both contain ether linkages, which also act as hydrogen bond acceptors and contribute to polarity.
- **Aromatic Rings (Phenyl and Benzyl)**: These two large, nonpolar groups dominate a significant portion of the molecular surface area, imparting a strong lipophilic ("fat-loving") character.

To build a predictive model for its solubility, we can analyze the physicochemical properties of the target molecule alongside its more well-documented structural analogs: Benzyl acetate and 2-Phenoxyethyl acetate.

Caption: Structural relationship of the target compound to its analogs.



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Table 1: Comparative Physicochemical Properties

Compound	Molecular Formula	Molecular Weight ( g/mol )	Calculated LogP*	Topological Polar Surface Area (TPSA) (Å <sup>2</sup> )
2-Phenoxyethyl (benzyloxy)acetate	C <sub>17</sub> H <sub>18</sub> O <sub>4</sub>	286.32	~3.7 (estimated)	53.9
Benzyl acetate[1]	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	150.17	1.96	26.3
2-Phenoxyethyl acetate[2]	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	180.20	1.8	35.5

\*LogP, the logarithm of the octanol-water partition coefficient, is a measure of lipophilicity. Higher values indicate greater lipid solubility.

The estimated LogP of ~3.7 for the target molecule, significantly higher than its analogs, suggests a pronounced lipophilic character. This is a direct consequence of possessing two aromatic rings. The TPSA, while larger than that of benzyl acetate, is still moderate, indicating the polar regions of the molecule will influence its solubility in polar solvents, but the overall behavior will likely be dominated by its nonpolar nature.

## Theoretical Framework for Solubility in Organic Solvents

The foundational principle governing solubility is "like dissolves like." [3] This means that solutes tend to dissolve in solvents that can form similar types of intermolecular forces.

- Nonpolar Solvents (e.g., Hexane, Toluene, Benzene): These solvents primarily interact through weak van der Waals forces (London dispersion forces). Given the large nonpolar surface area of **2-Phenoxyethyl (benzyloxy)acetate** from its two aromatic rings, it is predicted to exhibit high solubility in these solvents. The known solubility of benzyl acetate in benzene supports this prediction.

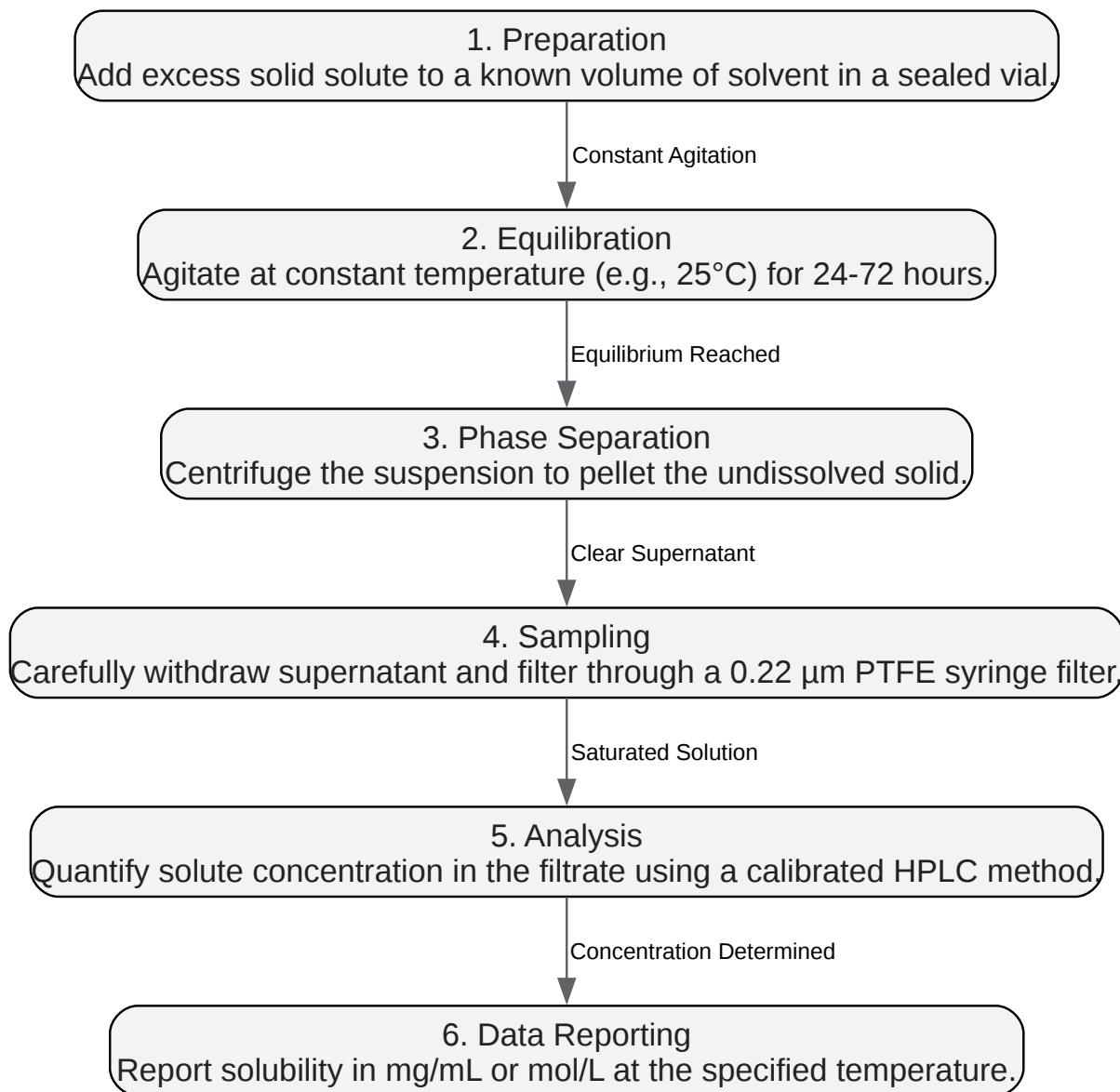
- **Polar Aprotic Solvents** (e.g., Acetone, Ethyl Acetate, Chloroform): These solvents possess dipoles but lack acidic protons for hydrogen bonding. They can engage in dipole-dipole interactions with the ester and ether groups of the target molecule. Therefore, good to moderate solubility is expected. Benzyl acetate is miscible with acetone and soluble in chloroform, and 2-phenoxyethyl acetate is described as highly soluble in organic solvents, which generally includes this class.<sup>[1][4]</sup>
- **Polar Protic Solvents** (e.g., Ethanol, Methanol): These solvents have O-H or N-H bonds and can act as both hydrogen bond donors and acceptors. While the target molecule can accept hydrogen bonds at its oxygen atoms, it cannot donate them. The large lipophilic portion of the molecule will likely limit its solubility in highly polar protic solvents. Moderate to limited solubility is anticipated. Benzyl acetate is miscible with ethanol, likely due to its smaller size and lower lipophilicity compared to the target compound.<sup>[1]</sup> 2-Phenoxyethyl acetate is also soluble in alcohol.<sup>[5]</sup>

In summary, the solubility of **2-Phenoxyethyl (benzyloxy)acetate** is predicted to be highest in nonpolar and polar aprotic solvents and more limited in highly polar protic solvents.

## Experimental Protocol: The Isothermal Shake-Flask Method for Equilibrium Solubility

To move from prediction to certainty, experimental determination is essential. The isothermal shake-flask method is the gold standard for measuring equilibrium solubility, providing thermodynamically accurate data.<sup>[3][6]</sup>

Caption: Workflow for the Isothermal Shake-Flask Solubility Determination.



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#### Step-by-Step Methodology:

- Preparation of Solvent Media: Prepare a stock of each organic solvent to be tested. Ensure all solvents are of high purity (e.g., HPLC grade).
- Addition of Solute:

- Into a series of appropriately sized glass vials with screw caps (e.g., 4 mL vials), add a pre-weighed amount of the chosen solvent (e.g., 2 mL).
- Add an excess amount of solid **2-Phenoxyethyl (benzyloxy)acetate** to each vial. "Excess" means adding enough solid so that a visible amount remains undissolved after the equilibration period. This ensures the final solution is truly saturated.
- Equilibration:
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in an orbital shaker or on a magnetic stir plate within a temperature-controlled incubator set to a specific temperature (e.g., 25°C or 37°C).[7]
  - Agitate the samples at a consistent speed (e.g., 100-150 rpm) for a sufficient duration to reach equilibrium.[7] A period of 24 to 72 hours is typical.[3][8] To confirm equilibrium, samples can be taken at different time points (e.g., 24h, 48h, 72h) until the measured concentration remains constant.
- Phase Separation and Sampling:
  - Once equilibrium is reached, remove the vials from the shaker. Allow them to stand briefly to let the excess solid settle.
  - To effectively separate the solid from the saturated solution, centrifuge the vials at a moderate speed (e.g., 5000 rpm for 10 minutes).[6]
  - Carefully withdraw a known volume of the clear supernatant using a pipette.
  - Immediately filter the supernatant through a chemically inert syringe filter (e.g., 0.22 µm PTFE) into a clean vial for analysis.[3] This step is critical to remove any remaining microscopic solid particles.
- Quantification via High-Performance Liquid Chromatography (HPLC):
  - Prepare a series of standard solutions of **2-Phenoxyethyl (benzyloxy)acetate** of known concentrations in a suitable solvent.

- Generate a calibration curve by injecting the standard solutions into an HPLC system and plotting the peak area against concentration.
- Dilute the filtered saturated sample solutions with a known factor to bring their concentration within the linear range of the calibration curve.
- Inject the diluted samples into the HPLC and determine their concentration from the calibration curve.
- Calculate the original concentration in the saturated solution by multiplying by the dilution factor.
- Data Reporting:
  - Report the solubility as the mean and standard deviation of replicate measurements (a minimum of three is recommended).
  - Clearly state the units (e.g., mg/mL, g/100mL, or mol/L) and the precise temperature at which the measurement was made.[3]

## Conclusion and Application

While direct solubility data for **2-Phenoxyethyl (benzyloxy)acetate** is not currently in the public domain, a robust scientific approach allows for strong predictions and, more importantly, a clear path to obtaining precise experimental values. The analysis of its structural components and comparison with known analogs strongly suggest that it will be a lipophilic compound, highly soluble in nonpolar and polar aprotic organic solvents. For drug development professionals and researchers, the provided isothermal shake-flask protocol offers a reliable method to generate the critical data needed for formulation, process chemistry, and regulatory submissions. By combining theoretical understanding with rigorous experimental practice, the challenge of this data gap can be effectively overcome.

## References

- The Good Scents Company. (n.d.). beta-phenoxyethyl acetate. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). BENZYL ACETATE. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 22568, 2-Phenoxyethyl acetate. Retrieved from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of Ethanol, 2-phenoxy-, acetate (CAS 6192-44-5). Retrieved from [[Link](#)]
- ResearchGate. (2013, November 12). Can anyone tell me how to perform equilibrium solubility studies step by step practically? Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 8785, Benzyl acetate. Retrieved from [[Link](#)]
- Regulations.gov. (2018, August 31). MALTOL LACTONE: DETERMINATION OF WATER SOLUBILITY USING THE SHAKE FLASK METHOD. Retrieved from [[Link](#)]
- Pharmaceutical Sciences. (2024, February 15). A Description on the Shake-Flask and Laser Monitoring-Based Techniques for Determination of the Drug's Solubility. Retrieved from [[Link](#)]
- SciELO. (n.d.). Effects of experimental conditions on solubility measurements for BCS classification in order to improve the biowaiver guideline. Retrieved from [[Link](#)]

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## Sources

1. Benzyl acetate | C<sub>9</sub>H<sub>10</sub>O<sub>2</sub> | CID 8785 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
2. 2-Phenoxyethyl acetate | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 22568 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
3. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
4. CAS 6192-44-5: Ethanol, 2-phenoxy-, 1-acetate | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
5. ACETIC ACID 2-PHENOXYETHYL ESTER | 6192-44-5 [[chemicalbook.com](https://chemicalbook.com)]
6. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]

- [7. scielo.br \[scielo.br\]](https://scielo.br)
- [8. ps.tbzmed.ac.ir \[ps.tbzmed.ac.ir\]](https://ps.tbzmed.ac.ir)
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